

A Comprehensive Technical Guide to the Safe Handling of Xenon-131 Gas

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Compound of Interest

Compound Name: Xenon-131

Cat. No.: B1250047

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential information on the safe handling and use of **Xenon-131** gas. The content is tailored for a technical audience in research and development environments, with a focus on presenting clear, actionable safety protocols and relevant technical data.

Introduction to Xenon-131

Xenon-131 (^{131}Xe) is a stable, naturally occurring isotope of xenon, a colorless, odorless, and tasteless noble gas.^{[1][2]} It is crucial to distinguish **Xenon-131** from its metastable isomer, **Xenon-131m** ($^{131\text{m}}\text{Xe}$), which is radioactive with a half-life of 11.84 days.^[3] This guide focuses exclusively on the non-radioactive, stable **Xenon-131** gas. As a noble gas, **Xenon-131** is chemically inert under normal conditions.^[2] Its primary applications in research and industry include use in high-gain laser development.^[1]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **Xenon-131** is fundamental to its safe handling.

Property	Value
Molecular Formula	Xe
Molecular Weight	130.9050824 g/mol [1]
Natural Abundance	21.232% [1]
Boiling Point	-108 °C [4]
Melting Point	-112 °C [5]
Density (gas, STP)	5.894 kg/m ³ [2]
Relative Vapor Density (air=1)	4.5 [4]
Solubility in Water	644 mg/l [4]
Flammability	Non-flammable [4]
Oxidizing Properties	None [5]

Core Safety Hazards

The primary hazards associated with **Xenon-131** gas are related to its physical state as a compressed gas and its potential to act as a simple asphyxiant.

Asphyxiation Risk

Being significantly denser than air, **Xenon-131** can accumulate in low-lying areas and confined spaces, displacing oxygen.[\[4\]](#) Inhalation of xenon in high concentrations can lead to asphyxiation, with symptoms that may include loss of mobility and consciousness. The victim may not be aware of the oxygen-deficient atmosphere.[\[4\]](#)

Caption: Mechanism of Asphyxiation by **Xenon-131** in a Confined Space.

Hazards of Gas Cylinders

Xenon-131 is supplied in high-pressure gas cylinders. Mishandling of these cylinders can result in serious physical injury and property damage due to the sudden release of compressed gas.

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when working with **Xenon-131** gas.

Personal Protective Equipment (PPE)

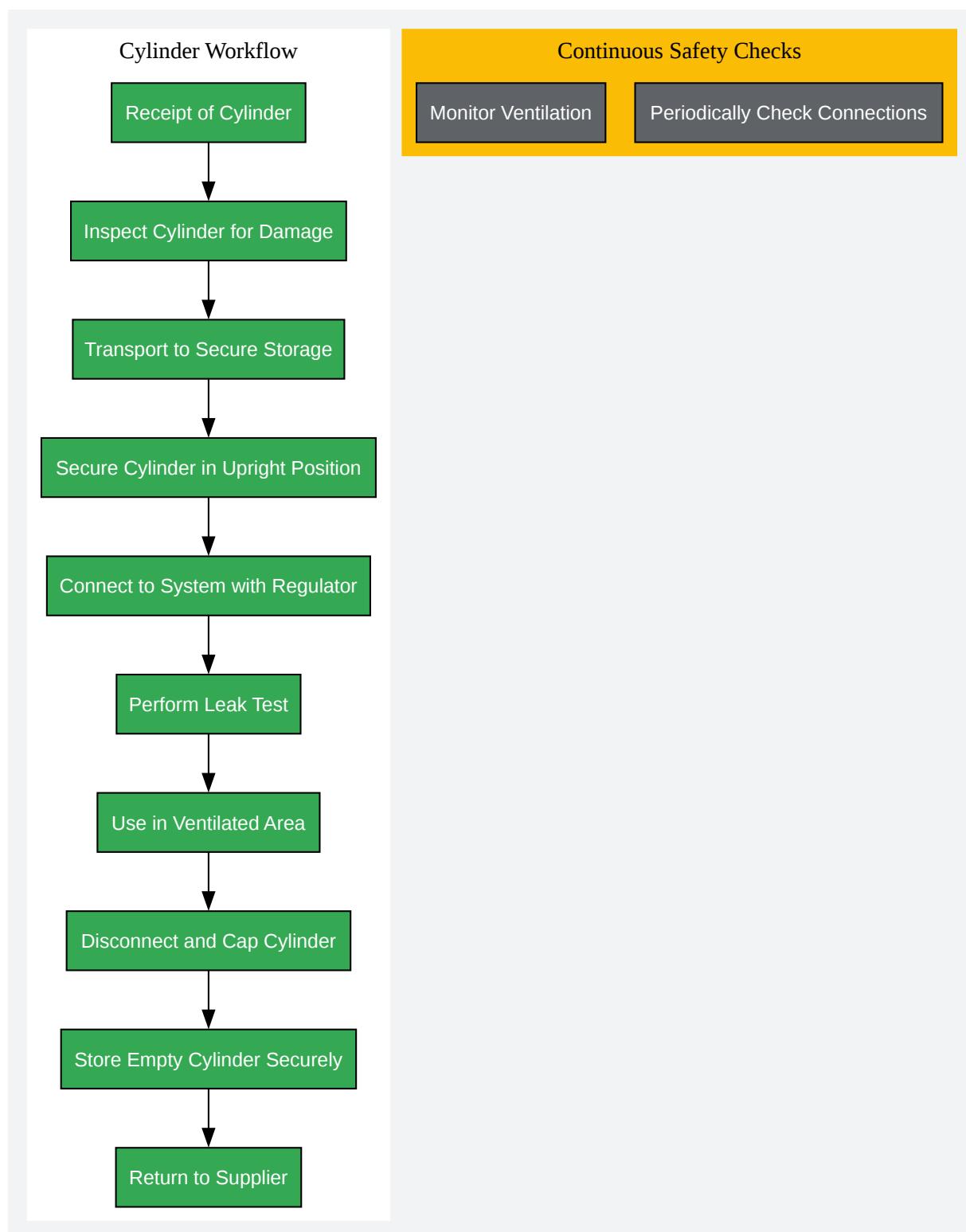
While **Xenon-131** is non-toxic, appropriate PPE should be worn when handling gas cylinders.

Equipment	Specification
Eye Protection	Safety glasses with side shields or goggles. [5]
Hand Protection	Wear working gloves when handling gas containers. [5]
Respiratory Protection	Not normally required with adequate ventilation. In oxygen-deficient atmospheres, a self-contained breathing apparatus (SCBA) is necessary. [5]
Footwear	Safety shoes are recommended when handling cylinders. [5]

Cylinder Handling and Use

Proper handling of gas cylinders is critical to preventing accidents.

- Transport: Do not drag, roll, or drop cylinders. Use a suitable hand truck.[\[6\]](#)
- Securing: Firmly secure cylinders in an upright position.[\[6\]](#)
- Valve Operation: Open valves slowly to prevent rapid pressure changes. Never use tools to open a stuck valve; contact the supplier.[\[6\]](#)
- Leak Detection: Regularly check for leaks using a soapy water solution. Never use a flame for leak detection.[\[6\]](#)

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Caption: Workflow for Safe Handling of **Xenon-131** Gas Cylinders.

Storage Requirements

- Ventilation: Store and use **Xenon-131** in a well-ventilated area.[6]
- Temperature: Store cylinders in a location where the temperature does not exceed 52°C.[6]
- Compatibility: Store away from incompatible materials, although as a noble gas, **Xenon-131** is unreactive.

Emergency Procedures

Leaks

In the event of a leak:

- If safe to do so, shut off the gas flow.[6]
- Evacuate the area.
- Ventilate the space thoroughly before re-entry.[6]
- If the leak is significant, advise local authorities.[6]

First Aid

- Inhalation: Remove the victim to an uncontaminated area. If breathing has stopped, apply artificial respiration. Keep the victim warm and rested, and seek immediate medical attention. [5]
- Skin/Eye Contact (with liquid Xenon): Contact with liquid xenon can cause cold burns or frostbite. In case of contact, flush the affected area with lukewarm water. Do not rub. Seek medical attention.[4]

Disposal Considerations

Return empty or partially used cylinders to the supplier. Do not attempt to dispose of cylinders yourself. Ensure the valve is securely closed and the valve cap is in place before transport.

Conclusion

The safe handling of **Xenon-131** gas is primarily concerned with mitigating the risks of asphyxiation and the physical hazards of compressed gas cylinders. By understanding its physical properties and adhering to the detailed protocols for storage, handling, and emergency response outlined in this guide, researchers and scientists can work with **Xenon-131** safely and effectively. Always consult your institution's specific safety guidelines and the manufacturer's Safety Data Sheet (SDS) before working with any compressed gas.

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References

- 1. buyisotope.com [buyisotope.com]
- 2. Xenon - Wikipedia [en.wikipedia.org]
- 3. Xenon-131m - isotopic data and properties [chemlin.org]
- 4. siadmi.com [siadmi.com]
- 5. mcf.tamu.edu [mcf.tamu.edu]
- 6. buyisotope.com [buyisotope.com]
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